

An In-depth Technical Guide to the Thermodynamic Properties of Tantalum Pentachloride

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Compound of Interest

Compound Name: *Tantalum pentachloride*

Cat. No.: *B1210314*

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This technical guide provides a comprehensive overview of the thermodynamic data for **Tantalum pentachloride** (TaCl_5). It is intended for researchers, scientists, and professionals in drug development and materials science who require detailed and accurate information on the physicochemical properties of this compound. This document summarizes key thermodynamic parameters, outlines experimental methodologies for their determination, and visualizes relevant chemical processes.

Physicochemical and Thermodynamic Data

Tantalum pentachloride is an inorganic compound with the formula TaCl_5 .^[1] It is a white to pale yellow crystalline powder that is sensitive to moisture.^{[1][2][3]} It is a key precursor in the synthesis of tantalum-based materials, which have significant applications in the electronics, aerospace, and chemical processing industries.^[4]

A summary of the key physical and chemical properties of **Tantalum pentachloride** is presented in Table 1.

Table 1: General Physicochemical Properties of **Tantalum Pentachloride**

Property	Value	Reference
Molecular Formula	TaCl ₅	[5]
Molecular Weight	358.21 g/mol	[5]
CAS Registry Number	7721-01-9	[3][6]
Appearance	White to pale yellow crystalline powder	[2][3][4]
Density	3.68 g/cm ³ at 25 °C	[3][7]
Melting Point	216-221 °C	[2][3]
Boiling Point	236-242 °C	[3][8]
Solubility	Soluble in alcohol, ether, carbon tetrachloride, sulfuric acid, and potassium hydroxide. Reacts with water.	[2][3][7]

The fundamental thermodynamic data for **Tantalum pentachloride** are crucial for understanding its stability and reactivity. These parameters are summarized in Table 2.

Table 2: Standard Thermodynamic Properties of **Tantalum Pentachloride** at 298.15 K

Property	Value	Unit	Reference
Standard Enthalpy of Formation ($\Delta_f H^\ominus_{298}$)	-205.5 kcal/mol (-859.8 kJ/mol)	kcal/mol (kJ/mol)	[1][9]
Standard Molar Entropy (S^\ominus_{298})	221.75	J K ⁻¹ mol ⁻¹	[1]
Enthalpy of Sublimation (ΔH_{sub})	21.1 ± 0.2	kcal/g-mol	[10]

The heat capacity of **Tantalum pentachloride** varies with temperature. Table 3 presents the heat capacity data for the liquid phase at different temperatures.[6]

Table 3: Liquid Phase Heat Capacity (Cp) of **Tantalum Pentachloride** at Various Temperatures

Temperature (K)	Heat Capacity (cal/mol*K)
490	51.98
500	51.76
600	49.33
700	46.47
800	43.17
Data sourced from the NIST WebBook.[6]	

The vapor pressure of **Tantalum pentachloride** was measured using the gas transpiration method over the temperature range of 431-73 K. The data were fit to the following equation:
 $\log_{10} P(\text{torr}) = (12.03 \pm 1.86) - (4604 \pm 40)/T$. [10]

Experimental Methodologies

The accurate determination of thermodynamic data relies on precise experimental techniques. This section details the methodologies cited for obtaining the thermodynamic properties of **Tantalum pentachloride**.

The standard heat of formation of **Tantalum pentachloride** was determined by measuring the heat evolved during the direct reaction of metallic tantalum with liquid chlorine at 25°C in a Pyrex reaction vessel. [9]

- **Materials:** High-purity tantalum metal and chlorine gas were used. The tantalum was machined into cylindrical pieces. [9]
- **Procedure:** A known mass of tantalum metal was placed in the reaction vessel, which was then evacuated. Liquid chlorine was introduced, and the reaction was initiated. The heat evolved during the combustion of tantalum in chlorine was measured calorimetrically. [9]
- **Corrections:** Minor corrections were applied for the heat of evaporation of chlorine and the heat evolved from a titanium wire used to initiate the reaction. [9]

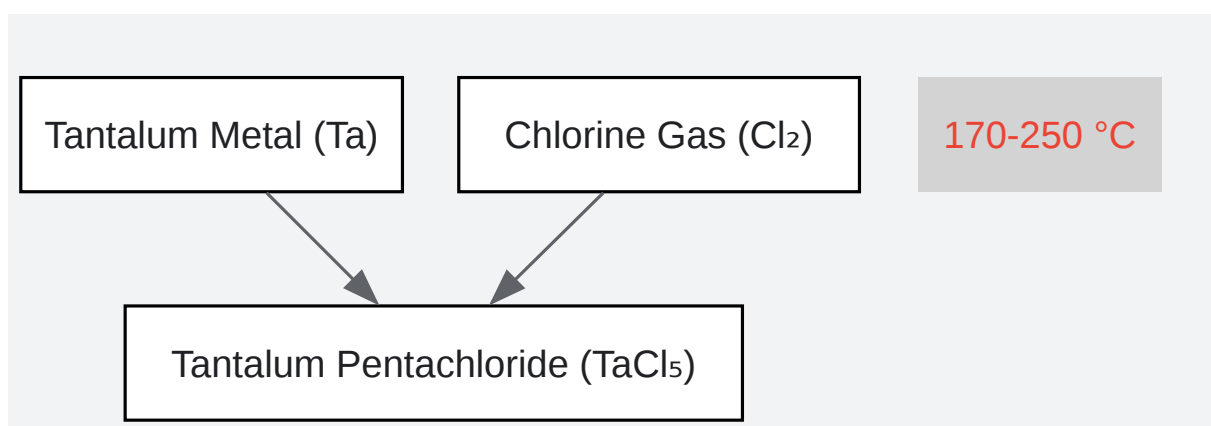
The equilibrium vapor pressure of **Tantalum pentachloride** was determined using the gas transpiration method.^[10] This method involves passing a known volume of an inert carrier gas over a sample of the substance at a constant temperature and then determining the amount of substance transported by the gas.

- **Apparatus:** The setup consists of a furnace to maintain a constant temperature, a tube containing the **Tantalum pentachloride** sample, and a system to measure the flow rate of the carrier gas.
- **Procedure:** Anhydrous conditions were carefully maintained. A controlled flow of a carrier gas was passed over the solid TaCl_5 sample. The amount of TaCl_5 that sublimed and was carried by the gas was collected and weighed.
- **Calculation:** The vapor pressure was calculated from the mass of sublimed TaCl_5 , the volume of the carrier gas, and the temperature.

Visualizing Chemical Processes

Diagrams of key chemical reactions and processes involving **Tantalum pentachloride** provide a clearer understanding of its chemical behavior.

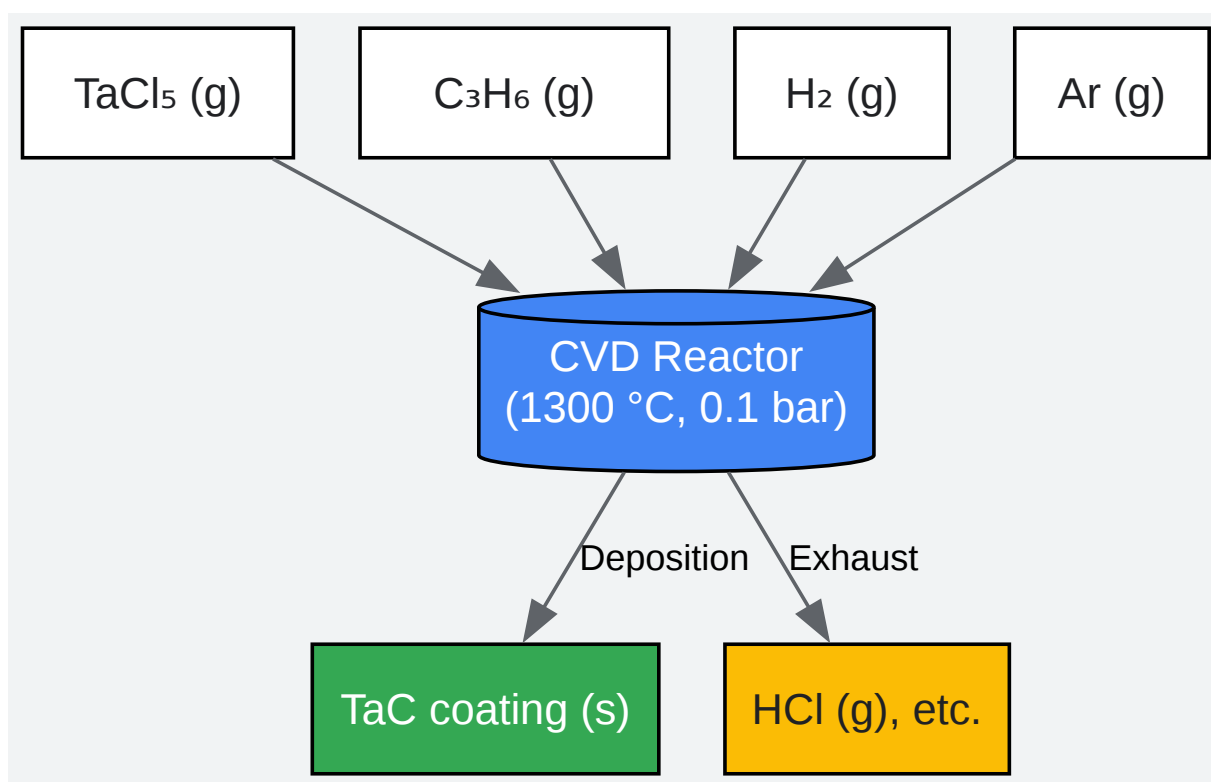
Tantalum pentachloride can be synthesized by the direct reaction of tantalum metal with chlorine gas at elevated temperatures.^[1]



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Synthesis of **Tantalum Pentachloride**.

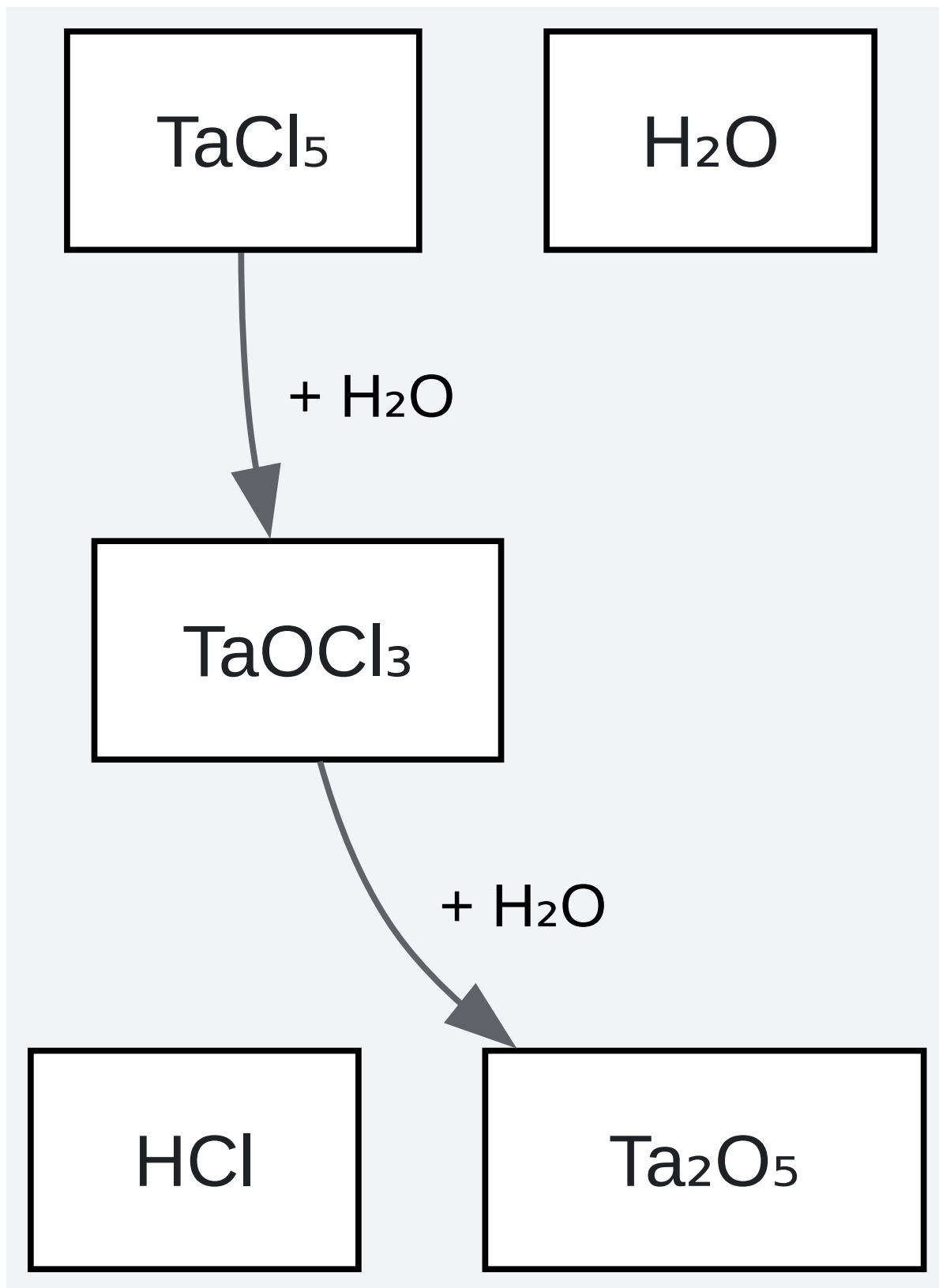
Tantalum pentachloride is a common precursor for the chemical vapor deposition of tantalum-containing thin films, such as Tantalum Carbide (TaC).^[11]



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Chemical Vapor Deposition of TaC from TaCl_5 .

Tantalum pentachloride is highly sensitive to moisture and readily hydrolyzes in water to form tantalum(V) oxytrichloride (TaOCl_3) and ultimately tantalum pentoxide (Ta_2O_5).^[1]



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Hydrolysis pathway of **Tantalum Pentachloride**.

Conclusion

This technical guide has presented a detailed compilation of the thermodynamic data for **Tantalum pentachloride**, including its standard enthalpy of formation, standard molar entropy, heat capacity, and vapor pressure. The experimental methodologies for determining these properties have also been described. The provided visualizations of key chemical processes involving **Tantalum pentachloride**, such as its synthesis, application in CVD, and hydrolysis, offer a clear and concise understanding of its chemical behavior. This information is essential for researchers and professionals working with this compound in various scientific and industrial applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of Tantalum Pentachloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1210314#thermodynamic-data-for-tantalum-pentachloride]

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